# Pefloxacin Mesylate Dihydrate storage conditions stability

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**Compound Focus:** **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

Cat. No.: S538880

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## Storage Specifications

The table below summarizes the storage conditions found in the search results.

| Condition | Specification | Source |
|---|---|---|
| **Temperature** | Store at 2-8°C [1] | GoldBio |
| **Light** | Protect from light [1] [2] | GoldBio, MedEx |
| **Environment** | Store in a cool and dry place [2] | MedEx |
| **Handling** | Keep all medicines out of the reach of children [2] | MedEx |

## Stability and Analytical Insights

While direct stability studies on **Pefloxacin Mesylate Dihydrate** are limited in the search results, several related scientific findings provide context for its stability profile.

- **Susceptibility to Oxidation**: Research on fluoroquinolones, including pefloxacin, shows that they are susceptible to oxidative degradation. One study using the radical initiator ACVA (4,4′-azobis(4-

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cyanopentanoic acid)) to model oxidation found that the degradation of pefloxacin follows **second-order kinetics** [3]. This implies that its degradation rate depends on the concentration of both the drug and the oxidizing agent.

- **Degradation Products with Activity**: The same oxidative degradation study identified that the main oxidation products of pefloxacin likely **retained antibacterial activity** against *E. coli*, as evaluated by TLC-direct bioautography [3]. This is a critical consideration for drug development and quality control.
- **Environmental Stability and Toxicity**: Pefloxacin is considered a pseudo-persistent organic pollutant. Its half-life is approximately **10.6 days in surface water** and can be as long as **580 days in soil** [4]. This environmental persistence underscores the inherent stability of the molecule under certain conditions and also points to its potential ecological toxic effects [4].

## Experimental Protocol for Forced Oxidative Degradation

Forced degradation studies are crucial for understanding the stability of a drug substance. The following workflow outlines a protocol adapted from a study on fluoroquinolone oxidation [3].

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*Experimental workflow for forced oxidative degradation study*

**Key Steps and Methodologies:**

- **Reaction Setup**: Prepare a solution of **Pefloxacin Mesylate Dihydrate** and introduce the radical initiator ACVA. The concentration of ACVA and the drug should be controlled to achieve measurable degradation [3].
- **Incubation Parameters**: Incubate the mixture under varied conditions of **time and temperature** to study the kinetics of the reaction. The study indicated the reaction is second-order [3].
- **Sample Analysis**:
  - **RP-HPLC-DAD**: Use a validated Reverse-Phase High-Performance Liquid Chromatography method with a Diode-Array Detector to separate and quantify pefloxacin and its degradation products. The method should be validated as per ICH guidelines [3].
  - **UHPLC-MS/MS**: Employ Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry to identify the molecular weights and propose structures for the degradation

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products [3].

- **Activity Assessment**: Use Thin-Layer Chromatography-Direct Bioautography (TLC-DB) to evaluate whether the degradation products retain antibacterial activity. In this technique, the developed TLC plate is immersed in a bacterial suspension (e.g., *E. coli*), incubated, and then treated with a tetrazolium salt (MTT). Antibacterial compounds appear as clear zones of inhibited growth against a colored background [3].

## Critical Gaps and Further Research

The available information has significant limitations for a comprehensive technical guide:

- **Lack of Comprehensive Data**: The search results lack detailed quantitative stability data under various stress conditions (e.g., hydrolysis, photolysis, thermal degradation) and over a range of pH values.
- **Formulation Stability**: There is no information on the stability of pefloxacin in different pharmaceutical formulations or its compatibility with common excipients.
- **Validated Stability-Indicating Methods**: While an HPLC method is mentioned, a full method validation report as per ICH Q2(R1) is not provided in the searched content.

To overcome these gaps, I suggest you:

- Consult **primary pharmacopoeias** like the United States Pharmacopeia (USP) or British Pharmacopoeia (BP) for monographs on Pefloxacin Mesylate.
- Search specialized **pharmaceutical science databases** for detailed forced degradation studies and analytical method development papers.
- Review **regulatory submission documents** (like FDA's Drugs@FDA) for extensive stability data from manufacturers.

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## References

1. Pefloxacin Mesylate Dihydrate [goldbio.com]

2. Peflox Vet | 100 mg/ml | Powder for Solution | MedEx [medex.com.bd]

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3. Study of Oxidation of Ciprofloxacin and Pefloxacin by ACVA [mdpi.com]

4. Toxic Effects and Mechanism of Pefloxacin on the Early ... [mdpi.com]

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